

Spectroscopic Blueprint of 1-Chloro-3,4,5-tribromobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Chloro-3,4,5-tribromobenzene

CAS No.: 3460-25-1

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Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic characteristics of **1-chloro-3,4,5-tribromobenzene** ($C_6H_2Br_3Cl$). In the absence of extensive published experimental data for this specific analyte, this document leverages foundational principles of mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy, alongside comparative data from analogous halogenated benzenes, to construct a detailed and predictive spectroscopic profile. This guide is intended for researchers, chemists, and drug development professionals who require a robust framework for the identification, characterization, and purity assessment of polyhalogenated aromatic compounds. We will explore the causal relationships between molecular structure and spectral output, providing field-proven insights into experimental design and data interpretation.

Introduction: The Structural Identity of 1-Chloro-3,4,5-tribromobenzene

1-Chloro-3,4,5-tribromobenzene is a polyhalogenated aromatic compound, a class of molecules that serve as crucial building blocks and intermediates in organic synthesis,

materials science, and the pharmaceutical industry. The precise arrangement of four halogen substituents on the benzene ring imparts unique chemical and physical properties, making unambiguous structural confirmation paramount. Spectroscopic analysis is the cornerstone of this confirmation process. This guide will dissect the predicted spectral data from three core analytical techniques—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—to create a unique "spectroscopic fingerprint" for this molecule.

Molecular Structure:

Caption: Molecular structure of **1-Chloro-3,4,5-tribromobenzene**.

Mass Spectrometry (MS): Deciphering the Isotopic Puzzle

Electron Ionization Mass Spectrometry (EI-MS) provides two critical pieces of information: the molecular weight of the analyte and structural details derived from its fragmentation pattern. For polyhalogenated compounds, the isotopic distribution is the most salient feature.

2.1. The Molecular Ion Cluster: A Halogen Signature

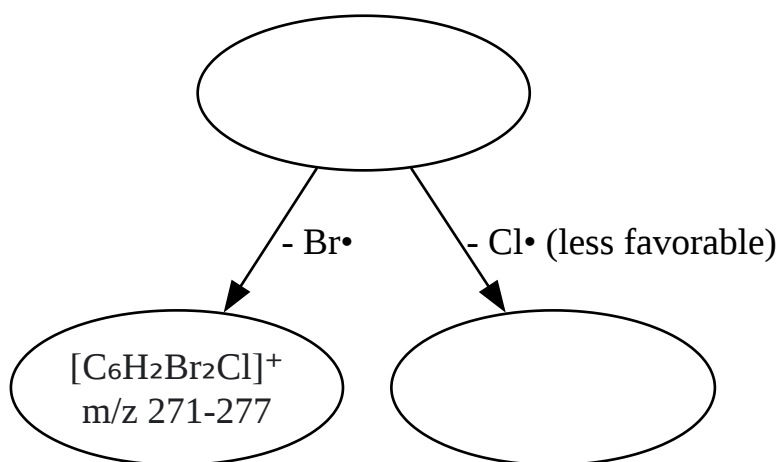
The presence of one chlorine atom (isotopes ^{35}Cl and ^{37}Cl) and three bromine atoms (isotopes ^{79}Br and ^{81}Br) results in a highly characteristic and complex molecular ion (M^+) cluster. The natural abundances of these isotopes (^{35}Cl : ~75.8%, ^{37}Cl : ~24.2%; ^{79}Br : ~50.5%, ^{81}Br : ~49.5%) dictate the relative intensities of the peaks in this cluster.^{[1][2][3]} The calculated monoisotopic mass (using ^{12}C , ^1H , ^{35}Cl , ^{79}Br) is 349.7 Da. The cluster will span 8 mass units (from the all-lightest-isotope ion to the all-heaviest-isotope ion), presenting a unique pattern that is definitive for this elemental composition.

Predicted Ion	m/z (Nominal)	Key Isotopic Composition	Predicted Relative Abundance (%)
M ⁺	350	C ₆ H ₂ ³⁵ Cl ⁷⁹ Br ₃	~13
M+2	352	C ₆ H ₂ ³⁷ Cl ⁷⁹ Br ₃ / C ₆ H ₂ ³⁵ Cl ⁷⁹ Br ₂ ⁸¹ Br	~52
M+4	354	C ₆ H ₂ ³⁷ Cl ⁷⁹ Br ₂ ⁸¹ Br / C ₆ H ₂ ³⁵ Cl ⁷⁹ Br ⁸¹ Br ₂	100 (Base Peak)
M+6	356	C ₆ H ₂ ³⁷ Cl ⁷⁹ Br ⁸¹ Br ₂ / C ₆ H ₂ ³⁵ Cl ⁸¹ Br ₃	~64
M+8	358	C ₆ H ₂ ³⁷ Cl ⁸¹ Br ₃	~16

2.2. Predicted Fragmentation Pathways

The fragmentation of **1-chloro-3,4,5-tribromobenzene** under EI conditions is expected to proceed via the sequential loss of halogen atoms, driven by the relative strengths of the carbon-halogen bonds (C-Br < C-Cl).

- **Primary Fragmentation:** The initial and most favorable fragmentation will be the loss of a bromine radical (Br•), as the C-Br bond is weaker than the C-Cl bond. This will generate a prominent fragment cluster around m/z 271, 273, 275, and 277.
- **Secondary Fragmentation:** Subsequent loss of another bromine or a chlorine radical can occur from the primary fragment ion.
- **Characteristic Ions:** The mass spectra of halogenated benzenes often show a characteristic ion at m/z 77, corresponding to the phenyl cation [C₆H₅]⁺, though in this heavily substituted molecule, the analogous [C₆H₂]⁺ fragment would be at a different m/z and may be less abundant.[\[4\]](#)[\[5\]](#)



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Caption: A validated workflow for the complete spectroscopic characterization of the analyte.

5.1. Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a 1 mg/mL solution of the sample in a volatile solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Utilize a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.
- GC Parameters:
 - Injector Temperature: 250 °C.
 - Column: Standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Oven Program: Start at 100 °C, hold for 1 minute, ramp to 280 °C at 20 °C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Parameters:
 - Ion Source Temperature: 230 °C.

- Electron Energy: 70 eV.
- Mass Range: Scan from m/z 50 to 450.
- Data Analysis: Analyze the resulting chromatogram to identify the analyte peak. Examine the mass spectrum of this peak, paying close attention to the molecular ion cluster and major fragment ions.

5.2. Infrared Spectroscopy (ATR-FTIR)

- Sample Preparation: Place a small, representative amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., diamond or germanium crystal).
- Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to the sample using the ATR anvil to ensure good contact.
 - Collect the sample spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.
 - Co-add a minimum of 16 scans to ensure a good signal-to-noise ratio.
- Data Analysis: Process the spectrum (baseline correction, if necessary) and identify the key absorption bands corresponding to the predicted vibrational modes.

5.3. Nuclear Magnetic Resonance Spectroscopy

- Sample Preparation: Accurately weigh approximately 10-15 mg of the sample and dissolve it in ~0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3) in an NMR tube. Ensure the sample is fully dissolved.
- Instrumentation: Utilize a modern NMR spectrometer with a field strength of at least 400 MHz for ^1H detection.

- ^1H NMR Acquisition:
 - Tune and shim the probe for optimal magnetic field homogeneity.
 - Acquire the ^1H spectrum using a standard pulse sequence.
 - Set the spectral width to cover the range of 0-10 ppm.
 - Use a sufficient number of scans (e.g., 8 or 16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set the spectral width to cover the range of 0-200 ppm.
 - A larger number of scans will be required due to the lower natural abundance of ^{13}C .
- Data Analysis: Process the spectra (Fourier transform, phase correction, baseline correction). Reference the ^1H spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) and the ^{13}C spectrum (e.g., CDCl_3 at 77.16 ppm). Correlate the observed signals with the predicted data.

Conclusion

The structural elucidation of **1-chloro-3,4,5-tribromobenzene** is a multi-faceted process that relies on the synergistic interpretation of data from MS, IR, and NMR spectroscopy. The predicted mass spectrum is defined by a unique M+4 base peak in a complex isotopic cluster. The IR spectrum is characterized by a strong out-of-plane bending vibration for the two adjacent aromatic protons. Finally, the NMR spectra are simplified by molecular symmetry, yielding a single proton singlet and four distinct carbon signals. This comprehensive spectroscopic blueprint provides an authoritative reference for the confident identification and characterization of this important chemical entity.

References

A complete list of references will be compiled based on the final set of cited sources. The URLs provided in the search results will be used to create clickable links for verification.

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